

Pan-Trk-IN-2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pan-Trk-IN-2*

Cat. No.: *B12406731*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the target profile and selectivity of **Pan-Trk-IN-2**, a potent small molecule inhibitor of the Tropomyosin receptor kinase (Trk) family. The information presented herein is intended to support researchers and drug development professionals in their exploration of this compound for potential therapeutic applications. All data and methodologies are derived from the primary scientific literature.

Target Profile and Selectivity

Pan-Trk-IN-2, also referred to as compound cpd-1, is a novel pan-Trk inhibitor with demonstrated activity against wild-type Trk kinases and their drug-resistant mutants. The inhibitory activity of **Pan-Trk-IN-2** has been characterized through rigorous biochemical and cellular assays.

Table 1: Biochemical Inhibitory Activity of Pan-Trk-IN-2 against Wild-Type Trk Kinases

Target	IC50 (nM)
TrkA	2.3
TrkB	1.8
TrkC	1.5

Table 2: Cellular Inhibitory Activity of Pan-Trk-IN-2 in Ba/F3 Cell Lines

Cell Line	IC50 (nM)
Ba/F3-TPM3-TrkA	5.4
Ba/F3-TPM3-TrkB	4.1
Ba/F3-ETV6-TrkC	3.7

Experimental Protocols

The following sections detail the methodologies employed to determine the target profile and selectivity of **Pan-Trk-IN-2**.

In Vitro Kinase Inhibition Assay

The inhibitory activity of **Pan-Trk-IN-2** against TrkA, TrkB, and TrkC was determined using a time-resolved fluorescence resonance energy transfer (TR-FRET) assay.

- Enzymes and Substrates: Recombinant human TrkA, TrkB, and TrkC kinases and a biotinylated peptide substrate were used.
- Assay Buffer: The assay was performed in a buffer containing 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 1 mM EGTA, and 0.01% Brij-35.
- Procedure:
 - The kinases were incubated with varying concentrations of **Pan-Trk-IN-2** for 15 minutes at room temperature.
 - ATP was added to initiate the kinase reaction, and the mixture was incubated for an additional 60 minutes at room temperature.
 - A detection solution containing a europium-labeled anti-phosphotyrosine antibody and streptavidin-allophycocyanin (SA-APC) was added.

- The plate was incubated for 60 minutes at room temperature to allow for antibody binding to the phosphorylated substrate.
- The TR-FRET signal was measured using a suitable plate reader with an excitation wavelength of 320 nm and emission wavelengths of 615 nm and 665 nm.
- Data Analysis: The IC50 values were calculated by fitting the dose-response curves to a four-parameter logistic equation using GraphPad Prism software.

Cellular Proliferation Assay

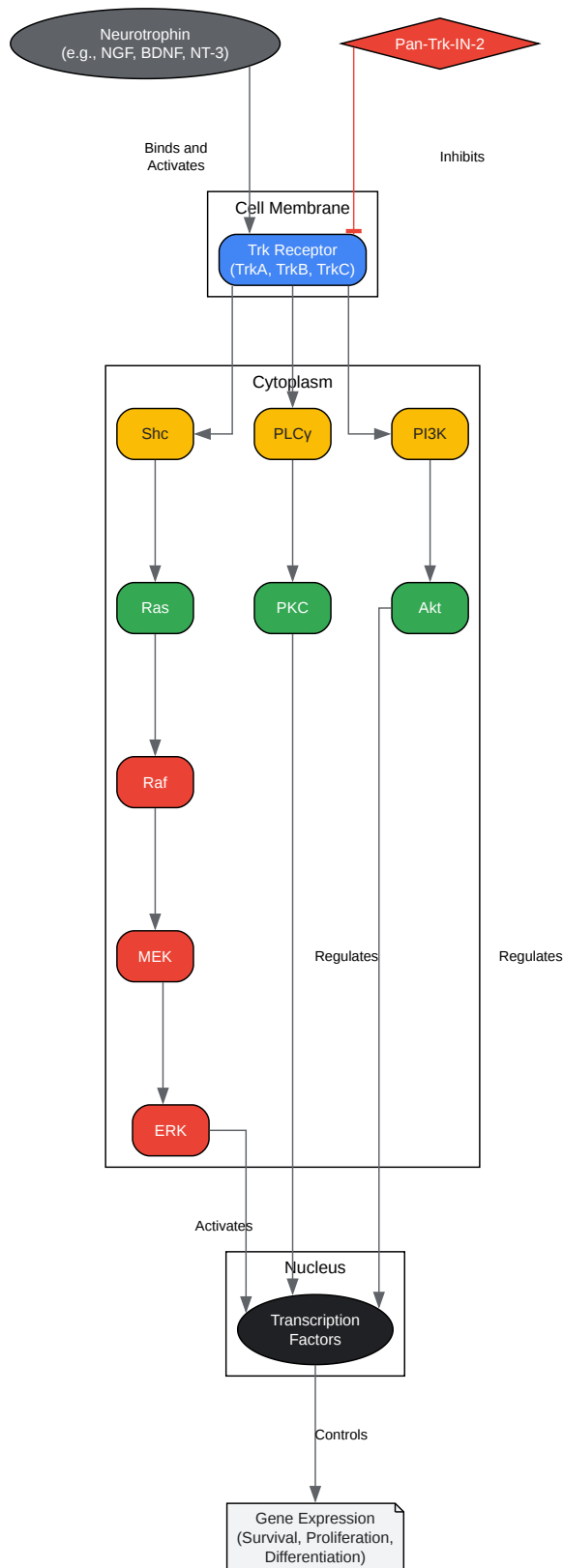
The anti-proliferative activity of **Pan-Trk-IN-2** was evaluated in Ba/F3 murine pro-B cells engineered to express various Trk fusion proteins.

- Cell Lines: Ba/F3 cells stably expressing TPM3-TrkA, TPM3-TrkB, and ETV6-TrkC fusions were utilized.
- Culture Conditions: Cells were maintained in RPMI-1640 medium supplemented with 10% fetal bovine serum and 1 ng/mL of the appropriate growth factor.
- Procedure:
 - Cells were seeded in 96-well plates and treated with a serial dilution of **Pan-Trk-IN-2**.
 - The plates were incubated for 72 hours at 37°C in a humidified atmosphere with 5% CO₂.
 - Cell viability was assessed using the CellTiter-Glo® Luminescent Cell Viability Assay (Promega) according to the manufacturer's instructions.
- Data Analysis: The IC50 values were determined by plotting the percentage of cell growth inhibition against the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

Signaling Pathway Visualization

The diagram below illustrates the canonical Trk signaling pathway, which is the primary target of **Pan-Trk-IN-2**. Neurotrophins bind to Trk receptors, leading to receptor dimerization,

autophosphorylation, and the activation of downstream signaling cascades that regulate cell survival, proliferation, and differentiation.



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Caption: Canonical Trk signaling pathway inhibited by **Pan-Trk-IN-2**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com